

# 3-Chloro-4-nitrobenzonitrile molecular structure and weight

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## Compound of Interest

Compound Name: 3-Chloro-4-nitrobenzonitrile

Cat. No.: B1354924

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## An In-depth Technical Guide on 3-Chloro-4-nitrobenzonitrile

This guide provides a detailed overview of the molecular structure and properties of **3-Chloro-4-nitrobenzonitrile**, a chemical compound relevant to researchers, scientists, and professionals in drug development.

## Molecular Properties and Identification

**3-Chloro-4-nitrobenzonitrile** is a solid chemical compound widely utilized in the synthesis of pharmaceuticals and agrochemicals.<sup>[1]</sup> Its molecular properties are summarized in the table below, providing a clear reference for its key quantitative data.

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>3</sub> ClN <sub>2</sub> O <sub>2</sub>	[1][2][3]
Molecular Weight	182.56 g/mol	[2][3]
Exact Mass	181.9883050 u	[2]
CAS Number	34662-29-8	[1][2][3]
IUPAC Name	3-Chloro-4-nitrobenzonitrile	[2]
Synonyms	2-Chloro-4-cyano-1-nitrobenzene, 4-Nitro-3-chlorobenzonitrile	[1]

## Molecular Structure

The molecular structure of **3-Chloro-4-nitrobenzonitrile** consists of a benzene ring substituted with a chloro group at the third position, a nitro group at the fourth position, and a nitrile group at the first position. This specific arrangement of functional groups is crucial to its chemical reactivity and application in further syntheses.

Caption: Molecular structure of **3-Chloro-4-nitrobenzonitrile**.

## Experimental Protocols

This document does not cite specific experiments and therefore does not include detailed experimental protocols.

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## References

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